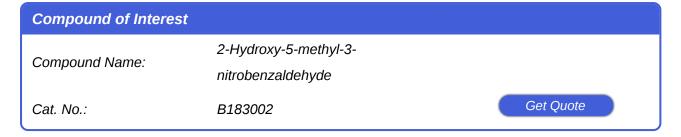


2-Hydroxy-5-methyl-3-nitrobenzaldehyde chemical properties

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An In-depth Technical Guide to the Chemical Properties of Hydroxy-Methyl-Nitrobenzaldehyde Isomers

A Note on Isomer Specificity

Initial research for "2-Hydroxy-5-methyl-3-nitrobenzaldehyde" did not yield specific data for this particular constitutional isomer. It is highly probable that the intended compound of interest is one of two closely related and well-documented isomers: 2-Hydroxy-3-methyl-5-nitrobenzaldehyde or 2-Hydroxy-5-nitrobenzaldehyde. This guide provides a comprehensive overview of the chemical properties and relevant experimental data for these two compounds.

2-Hydroxy-3-methyl-5-nitrobenzaldehyde

This isomer is characterized by a methyl group at position 3 and a nitro group at position 5 of the salicylaldehyde backbone.

Chemical and Physical Properties

The fundamental physicochemical properties of 2-Hydroxy-3-methyl-5-nitrobenzaldehyde are summarized in the table below.



Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₄	[1]
Molecular Weight	181.15 g/mol	[1]
CAS Number	68007-03-4	[1][2]
IUPAC Name	2-hydroxy-3-methyl-5- nitrobenzaldehyde	[1]
Synonyms	N/A	
Appearance	Not specified	_
Melting Point	Not specified	_
Boiling Point	Not specified	_
Solubility	Not specified	_
XLogP3	1.8	[1]

Spectral Data

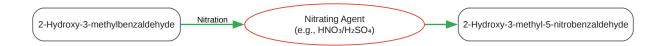
Detailed spectral information is crucial for the identification and characterization of the compound.

Spectrum Type	Key Features	
¹H NMR	Data not available in the provided search results.	
¹³ C NMR	Data not available in the provided search results.	
Mass Spec	Data not available in the provided search results.	
IR	Data not available in the provided search results.	



Synthesis

2-Hydroxy-3-methyl-5-nitrobenzaldehyde can be synthesized from 2-Hydroxy-3-methylbenzaldehyde.[3] While specific reaction conditions were not detailed in the provided results, a general synthetic pathway can be inferred.



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Caption: General synthesis pathway for 2-Hydroxy-3-methyl-5-nitrobenzaldehyde.

Safety and Hazards

This compound is associated with several hazard classifications.

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation

Source:[1]

2-Hydroxy-5-nitrobenzaldehyde

This isomer, also known as 5-Nitrosalicylaldehyde, features a nitro group at the 5-position of the salicylaldehyde structure.

Chemical and Physical Properties

The key physicochemical data for 2-Hydroxy-5-nitrobenzaldehyde are presented below.



Property	Value	Source
Molecular Formula	C7H5NO4	
Molecular Weight	167.12 g/mol	[4]
CAS Number	97-51-8	[4]
IUPAC Name	2-hydroxy-5-nitrobenzaldehyde	
Synonyms	5-Nitrosalicylaldehyde	[4]
Appearance	Dark yellow solid	
Melting Point	125-128 °C	[4]
Boiling Point	Not specified	
Solubility	Not specified	-
Assay	98%	[4]

Spectral Data

Spectroscopic data is essential for the structural elucidation of this molecule.

Spectrum Type	Key Features
SMILES	[H]C(=O)c1cc(ccc1O)INVALID-LINK=O
InChI	1S/C7H5NO4/c9-4-5-3-6(8(11)12)1-2- 7(5)10/h1-4,10H
InChI Key	IHFRMUGEILMHNU-UHFFFAOYSA-N

Source:[4]

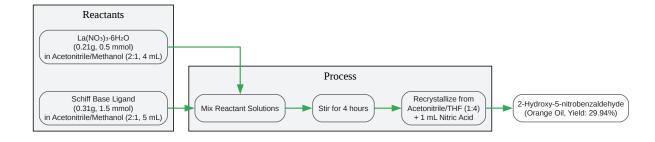
Experimental Protocols

Synthesis of 2-Hydroxy-5-nitrobenzaldehyde



An unexpected synthesis of 2-Hydroxy-5-nitrobenzaldehyde was reported from the reaction of Lanthanum(III) nitrate hexahydrate with the Schiff base ligand 2-((2-(2-hydroxyethylamino) ethylimino)methyl) phenol.[5]

Experimental Workflow:



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Caption: Experimental workflow for the synthesis of 2-Hydroxy-5-nitrobenzaldehyde.[5]

Safety and Hazards

The safety profile for 2-Hydroxy-5-nitrobenzaldehyde is important for handling and storage.

Hazard Class	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation

Source:[4]

Comparative Summary and Applications



Both 2-Hydroxy-3-methyl-5-nitrobenzaldehyde and 2-Hydroxy-5-nitrobenzaldehyde are valuable precursors in organic synthesis. The presence of the aldehyde, hydroxyl, and nitro functional groups allows for a variety of chemical transformations, making them useful building blocks for the synthesis of more complex molecules, including Schiff bases and various heterocyclic compounds. Their utility is noted in the synthesis of metal complexes and as intermediates in medicinal chemistry research. The specific substitution pattern of each isomer will influence its reactivity and the stereochemistry of subsequent reactions. Researchers should carefully select the appropriate isomer based on the desired final product and synthetic strategy.

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